

C.I. Direct Red 84: A Technical Overview for Research Applications

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Compound of Interest

Compound Name: C.I. Direct red 84

Cat. No.: B1614969

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Introduction

C.I. Direct Red 84, identified by the Colour Index number 35760 and CAS number 6409-83-2, is a multi-azo class direct dye.[1] While commercially utilized as a dyeing agent, its application in scientific research is specialized and not as extensively documented as other common laboratory dyes. This technical guide provides a comprehensive overview of the known research uses of **C.I. Direct Red 84**, with a focus on its chemical properties and its primary application in adsorption studies.

Chemical and Physical Properties

C.I. Direct Red 84 is a complex anionic dye with the molecular formula $C_{45}H_{28}N_{10}Na_4O_{13}S_4$ and a molecular weight of 1136.99 g/mol.[1] Its structure, belonging to the multi-azo class, imparts a dark red to yellow-light hue.[1] The dye is available for research purposes and is noted as a good dyeing agent for cotton fabrics.[2][3]

Table 1: Chemical Identification of **C.I. Direct Red 84**

Identifier	Value
C.I. Name	C.I. Direct Red 84
C.I. Number	35760
CAS Number	6409-83-2
Molecular Formula	C45H28N10Na4O13S4
Molecular Weight	1136.99
Chemical Class	Multi-azo dye

Research Applications: Adsorption Studies

The most documented research application of **C.I. Direct Red 84** is in the field of environmental science, specifically in studies concerning the removal of dyes from aqueous solutions through adsorption. These studies are crucial for developing effective wastewater treatment technologies.

Adsorption onto Chitin

Research has explored the use of chitin, a naturally occurring biopolymer, as an adsorbent for **C.I. Direct Red 84**.^{[4][5]} These studies investigate the kinetics and mechanisms of the adsorption process.

Experimental Principles: The primary mechanism behind the adsorption of anionic dyes like **C.I. Direct Red 84** onto chitosan (a derivative of chitin) is the electrostatic attraction between the negatively charged sulfonate groups of the dye and the protonated amino groups of the adsorbent in acidic conditions.^[6]

Key Findings:

- Intraparticle diffusion has been identified as a rate-controlling step in the adsorption of **C.I. Direct Red 84** onto chitin.^{[4][5]}
- The efficiency of dye removal is influenced by several factors, including the initial dye concentration, pH of the solution, temperature, and the particle size of the adsorbent.^{[4][5]}

While specific quantitative data for the adsorption of **C.I. Direct Red 84** is limited in the provided search results, the general principles of dye adsorption onto biopolymers like chitin and chitosan are well-established.

Experimental Protocols

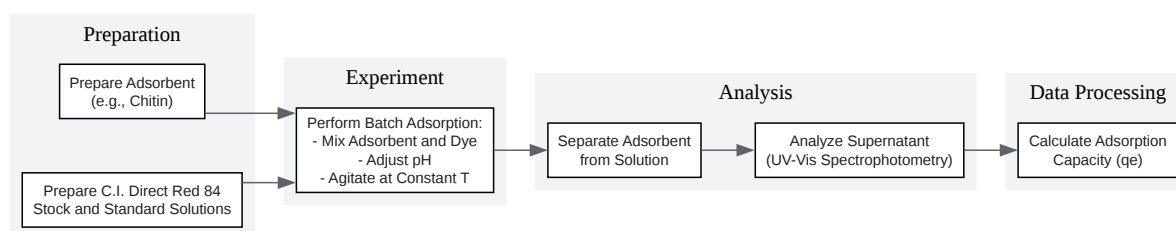
Detailed experimental protocols for the use of **C.I. Direct Red 84** are not widely available in the scientific literature. However, based on the adsorption studies, a general protocol for a batch adsorption experiment can be outlined.

General Protocol for Batch Adsorption of C.I. Direct Red 84 onto an Adsorbent

- **Preparation of Dye Solution:** Prepare a stock solution of **C.I. Direct Red 84** of a known concentration in deionized water. Prepare a series of standard solutions of varying concentrations by diluting the stock solution.
- **Adsorbent Preparation:** Prepare the adsorbent material (e.g., chitin) by washing, drying, and sieving to obtain a uniform particle size.
- **Batch Adsorption Experiment:**
 - In a series of flasks, add a known mass of the adsorbent to a fixed volume of the dye solution of a specific concentration.
 - Adjust the pH of the solutions to the desired value using dilute HCl or NaOH.
 - Agitate the flasks at a constant speed and temperature for a predetermined period to reach equilibrium.
- **Analysis:**
 - After agitation, separate the adsorbent from the solution by centrifugation or filtration.
 - Determine the concentration of **C.I. Direct Red 84** remaining in the supernatant/filtrate using a UV-Vis spectrophotometer at its maximum absorbance wavelength.

- Data Calculation: Calculate the amount of dye adsorbed per unit mass of the adsorbent (q_e) using the following equation:
 - $q_e = (C_0 - C_e) * V / m$
 - Where:
 - q_e is the adsorption capacity at equilibrium (mg/g)
 - C_0 is the initial dye concentration (mg/L)
 - C_e is the equilibrium dye concentration (mg/L)
 - V is the volume of the solution (L)
 - m is the mass of the adsorbent (g)

Visualization of Experimental Workflow



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Caption: Workflow for a typical batch adsorption experiment.

Toxicology and Safety Considerations

There is a lack of specific toxicological data for **C.I. Direct Red 84** in the provided search results. However, as a member of the azo dye class, general safety precautions should be followed. Some azo dyes are known to be potential skin and respiratory sensitizers, and their

metabolism can sometimes lead to the formation of aromatic amines, which may have toxicological implications.[7] Therefore, when handling **C.I. Direct Red 84** powder or solutions, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn.

Conclusion

C.I. Direct Red 84 is a direct azo dye with limited but specific applications in scientific research, primarily within the domain of environmental chemistry for studying the adsorption of dyes from wastewater. While detailed biological and toxicological data are scarce, its properties as an anionic dye make it a useful model compound for investigating the efficacy of various adsorbent materials. Further research is needed to explore other potential applications of **C.I. Direct Red 84** in biological staining, as a fluorescent probe, or in other areas of scientific investigation. Researchers should be aware of the potential for confusion with other "Red" dyes and confirm the identity of the compound using its C.I. and CAS numbers.

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- To cite this document: BenchChem. [C.I. Direct Red 84: A Technical Overview for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1614969#what-is-c-i-direct-red-84-used-for-in-research\]](https://www.benchchem.com/product/b1614969#what-is-c-i-direct-red-84-used-for-in-research)

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